

Safe Disposal of 4-Amino-6-chloropyrimidine-5-carbaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Amino-6-chloropyrimidine-5-carbaldehyde

Cat. No.: B078110

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **4-Amino-6-chloropyrimidine-5-carbaldehyde** (CAS No. 14160-93-1). Adherence to these procedures is critical to ensure personnel safety and compliance with environmental regulations.

Hazard Identification and Personal Protective Equipment (PPE)

4-Amino-6-chloropyrimidine-5-carbaldehyde is a hazardous substance requiring careful handling. The following table summarizes its primary hazards and the recommended personal protective equipment.

| Hazard Statement | GHS Classification | Recommended Personal Protective Equipment (PPE) |
|--|--------------------------------|---|
| H302: Harmful if swallowed | Acute Toxicity, Oral | Wear protective gloves, protective clothing, eye protection, and face protection. [1] |
| H312: Harmful in contact with skin | Acute Toxicity, Dermal | Wear protective gloves and protective clothing. [1] |
| H315: Causes skin irritation | Skin Corrosion/Irritation | Wear protective gloves. [1] [2] |
| H319: Causes serious eye irritation | Serious Eye Damage/Irritation | Wear eye protection and face protection. [1] [2] |
| H332: Harmful if inhaled | Acute Toxicity, Inhalation | Use only outdoors or in a well-ventilated area. [1] Avoid breathing dust/fumes. [1] In case of inadequate ventilation, wear respiratory protection. |
| H335: May cause respiratory irritation | Specific Target Organ Toxicity | Use only outdoors or in a well-ventilated area. [1] [2] Avoid breathing dust/fumes. [1] |

Disposal Protocol

The following step-by-step protocol outlines the safe disposal of **4-Amino-6-chloropyrimidine-5-carbaldehyde**.

1. Personal Protective Equipment (PPE) and Safety Measures:

- Gloves: Wear chemically resistant gloves (e.g., nitrile rubber).
- Eye Protection: Use safety glasses with side shields or goggles.
- Lab Coat: A lab coat or other protective clothing is mandatory to prevent skin contact.

- Ventilation: Conduct all handling and disposal operations in a well-ventilated area, such as a chemical fume hood.

2. Waste Collection:

- Container: Collect waste **4-Amino-6-chloropyrimidine-5-carbaldehyde** in a designated, properly labeled, and sealable container. The container must be compatible with the chemical waste.
- Labeling: The waste container label should include:
 - The words "Hazardous Waste"
 - The full chemical name: **4-Amino-6-chloropyrimidine-5-carbaldehyde**
 - The associated hazards (e.g., "Harmful," "Irritant")
- Incompatible Wastes: Do not mix with incompatible materials such as strong oxidizing agents or strong acids.[\[3\]](#)

3. Storage Pending Disposal:

- Location: Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.
- Segregation: Ensure the storage area is away from incompatible materials.[\[3\]](#)
- Container Integrity: Keep the container tightly closed to prevent leaks or spills.

4. Final Disposal:

- Authorized Disposal: The ultimate disposal of **4-Amino-6-chloropyrimidine-5-carbaldehyde** must be carried out by a licensed and approved hazardous waste disposal company.[\[1\]](#)[\[3\]](#)
- Regulatory Compliance: Follow all local, state, and federal regulations for hazardous waste disposal.

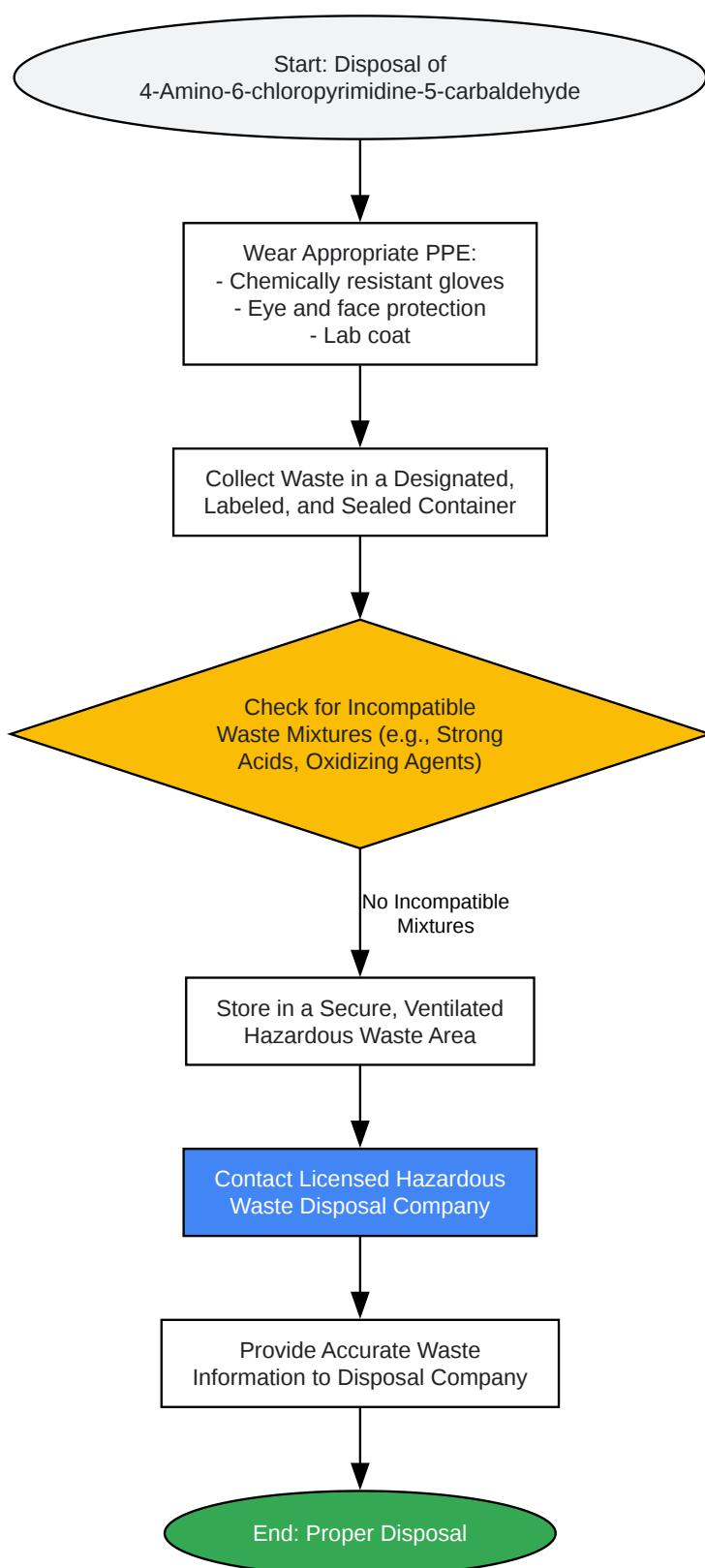
- Documentation: Provide the waste disposal company with a complete and accurate description of the waste, including its chemical composition and known hazards.

In Case of a Spill:

- Minor Spills (Dry): For small, dry spills, use dry clean-up procedures to avoid generating dust.[1] Carefully sweep or vacuum the material and place it in a sealed container for disposal.[1][4]
- Minor Spills (Wet): If the substance is wet, shovel or vacuum it up and place it in a labeled container for disposal.[1]
- General Cleanup: After the initial cleanup, wash the area with large amounts of water and prevent runoff from entering drains.[1]
- Personal Contact: In case of contact with skin or eyes, flush immediately with copious amounts of water and seek medical attention.[1][4]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **4-Amino-6-chloropyrimidine-5-carbaldehyde**.

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Caption: Disposal workflow for **4-Amino-6-chloropyrimidine-5-carbaldehyde**.

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